

An In-depth Technical Guide to the Selectivity Profile of (+/-)-J 113397

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Compound of Interest

Compound Name: (+/-)-J 113397

CAS No.: 217461-40-0

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the selectivity profile of **(+/-)-J 113397**, a potent and selective antagonist of the Nociceptin/Orphanin FQ (N/OFQ) receptor, also known as the opioid receptor-like 1 (ORL-1) or NOP receptor. This document details the compound's binding affinities, functional activities, and the experimental methodologies used for its characterization.

Core Compound Characteristics

(+/-)-J 113397 is the first non-peptidyl small molecule identified as a highly selective antagonist for the NOP receptor.^{[1][2]} Its discovery was a significant milestone in the study of the N/OFQ system, providing a crucial pharmacological tool to investigate the physiological and pathological roles of this receptor.^[3] Chemically, it is known as 1-[(3R,4R)-1-cyclooctylmethyl-3-hydroxymethyl-4-piperidyl]-3-ethyl-1,3-dihydro-2H-benzimidazol-2-one.^[3]

Quantitative Selectivity Profile

The selectivity of **(+/-)-J 113397** is defined by its significantly higher affinity for the NOP receptor compared to the classical opioid receptors (mu, delta, and kappa). This high selectivity has been consistently demonstrated across various in vitro assays.

Table 1: Binding Affinity and Functional Activity of **(+/-)-J 113397** at Opioid Receptors

Receptor	Species/System	Assay Type	Parameter	Value (nM)	Reference
NOP (ORL-1)	Cloned Human	Radioligand Binding	Ki	1.8	[2] [3]
Human	Radioligand Binding	IC50	2.3		
Mouse Brain	Radioligand Binding	Ki	1.1	[3]	
Mouse Brain	[35S]GTPyS Binding	IC50	7.6	[4]	
CHO-ORL1 cells	[35S]GTPyS Binding	IC50	5.3	[2] [3]	
Mu (μ)	Human	Radioligand Binding	Ki	>1000	[3]
Human	Radioligand Binding	IC50	2200		
Kappa (κ)	Human	Radioligand Binding	Ki	640	
Human	Radioligand Binding	IC50	1400		[3]
Delta (δ)	Human	Radioligand Binding	Ki	>10,000	
Human	Radioligand Binding	IC50	>10,000		

Note: K_i (inhibition constant) and IC_{50} (half maximal inhibitory concentration) are measures of binding affinity. Lower values indicate higher affinity.

Experimental Protocols

The characterization of **(+/-)-J 113397**'s selectivity profile relies on well-established in vitro pharmacological assays. The primary methods cited are radioligand competition binding assays and $[35S]$ GTPyS functional assays.

1. Radioligand Competition Binding Assay

This assay determines the binding affinity (K_i) of an unlabeled compound, such as **(+/-)-J 113397**, by measuring its ability to displace a radiolabeled ligand from its receptor.

- **Membrane Preparation:** Cell membranes are prepared from cultured cells (e.g., Chinese Hamster Ovary - CHO) stably expressing the receptor of interest (e.g., human NOP, μ , δ , or κ receptors) or from brain tissue.^{[3][5]} The cells or tissue are homogenized in an ice-cold buffer and centrifuged to isolate the cell membranes. The resulting pellet is washed and resuspended in an appropriate assay buffer.^[5]
- **Assay Procedure:** A constant concentration of a specific radioligand (e.g., $[125I]$ Tyr14-nociceptin for the NOP receptor) is incubated with the membrane preparation in the presence of varying concentrations of the unlabeled competitor compound (**(+/-)-J 113397**).
- **Data Analysis:** After incubation, the bound and free radioligand are separated by filtration. The amount of radioactivity bound to the membranes is quantified. The IC_{50} value is determined by non-linear regression analysis of the competition curve. The K_i value is then calculated from the IC_{50} using the Cheng-Prusoff equation.

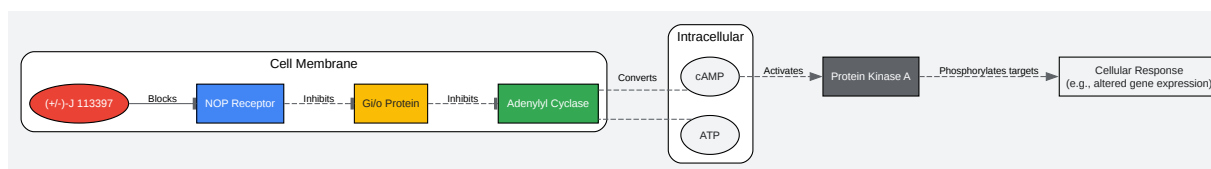
2. $[35S]$ GTPyS Binding Assay

This functional assay measures the activation of G protein-coupled receptors (GPCRs). Agonist binding to a G_i/o -coupled receptor, like the NOP receptor, stimulates the binding of $[35S]$ GTPyS, a non-hydrolyzable GTP analog, to the $G\alpha$ subunit. Antagonists block this agonist-stimulated binding.

- **Assay Components:** The assay mixture contains cell membranes expressing the receptor of interest, the agonist (e.g., N/OFQ), varying concentrations of the antagonist **(+/-)-J 113397**, GDP, and [35S]GTPyS in an assay buffer.[3][4]
- **Procedure:** The reaction is initiated by the addition of the membranes. Following incubation, the reaction is terminated, and the bound [35S]GTPyS is separated from the free form by rapid filtration.
- **Data Interpretation:** The amount of bound [35S]GTPyS is measured by liquid scintillation counting. The ability of **(+/-)-J 113397** to inhibit agonist-stimulated [35S]GTPyS binding is used to determine its functional antagonist potency (IC₅₀). Schild plot analysis can be used to confirm competitive antagonism.[3][4]

Mechanism of Action and Signaling Pathway

(+/-)-J 113397 acts as a competitive antagonist at the NOP receptor.[3][4] This means it binds to the same site as the endogenous ligand, N/OFQ, but does not activate the receptor. By occupying the binding site, it blocks the actions of N/OFQ. The NOP receptor is a Gi/o-coupled receptor.[6] Upon activation by an agonist, it initiates a signaling cascade that includes the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels, and the modulation of ion channels.[6][7]

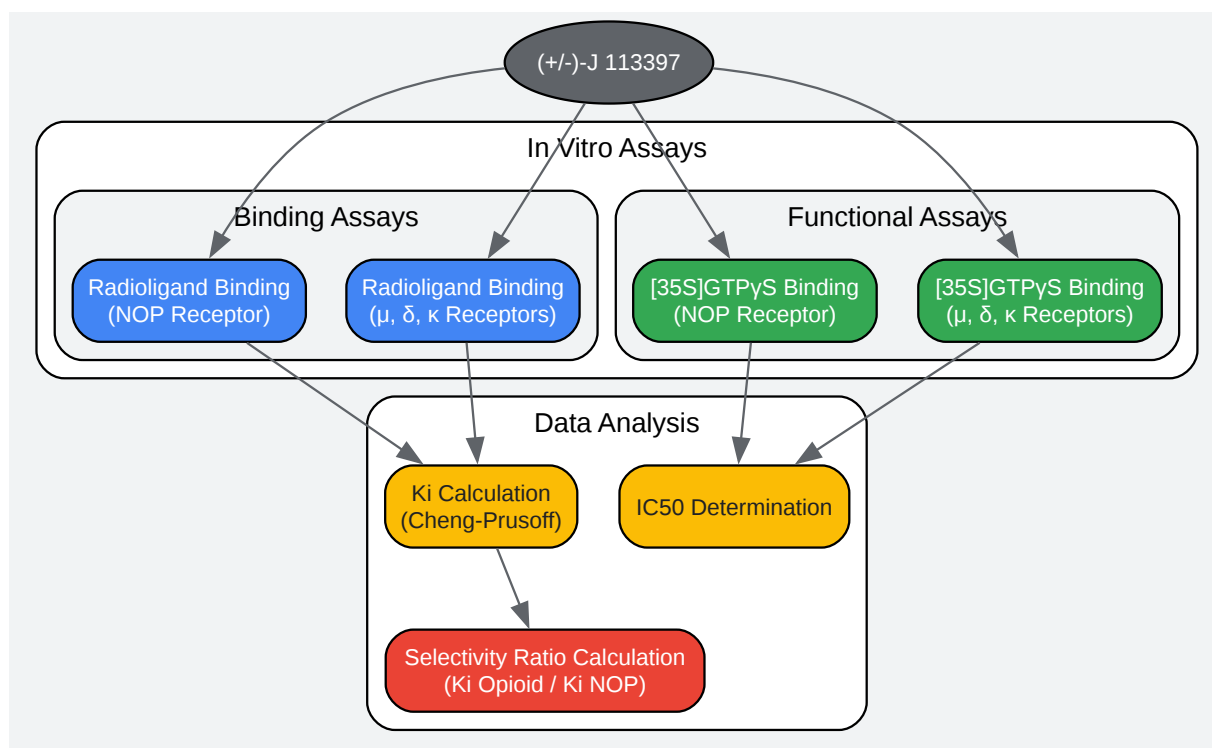


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Caption: NOP receptor signaling pathway and the inhibitory action of **(+/-)-J 113397**.

Experimental Workflow for Selectivity Profiling

The determination of a compound's selectivity profile follows a logical and systematic workflow, as depicted below.



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Caption: Workflow for determining the selectivity profile of (+/-)-J 113397.

Conclusion

The extensive in vitro characterization of (+/-)-J 113397 unequivocally demonstrates its status as a potent and highly selective competitive antagonist of the NOP receptor. Its several hundred-fold selectivity over classical opioid receptors makes it an invaluable tool for elucidating the complex roles of the N/OFQ system in various physiological processes, including pain, reward, and motor control.[1][8][9] For drug development professionals, the well-defined selectivity profile of (+/-)-J 113397 serves as a benchmark for the design of new therapeutic agents targeting the NOP receptor.

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